

Benchmarking Commercial Di-OS Sodium Salt Standards: Purity, Performance, and Validation

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Compound of Interest

Compound Name: *Chondroitin disaccharide di-OS sodium salt*
CAS No.: *136132-69-9*
Cat. No.: *B1436228*

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Executive Summary

For researchers in glycobiology and drug development, the integrity of Chondroitin Sulfate (CS) disaccharide standards is non-negotiable. The non-sulfated disaccharide,

Di-OS sodium salt (

UA-[1

3]-GalNAc), serves as a critical baseline calibrant for quantifying enzymatic digestion efficiency and establishing retention time hierarchies in HPLC and LC-MS workflows.^[1]

This guide provides a technical comparison of commercial standards (e.g., Iduron, Sigma-Aldrich/Merck, Dextra/BOC Sciences) and details a self-validating experimental protocol to verify their purity.^[1] While manufacturer specifications typically claim

95% purity, varying isolation methods (enzymatic digestion vs. semi-synthesis) can introduce distinct impurity profiles—specifically isomeric contamination (

Di-4S) or inorganic salt burden—that affect quantitation in regulated environments.[1]

Technical Background: The Analyte

Di-0S is the non-sulfated disaccharide unit released from Chondroitin, Chondroitin Sulfate, or Hyaluronic Acid upon digestion with Chondroitinase ABC, AC, or B.

- Chemical Name:

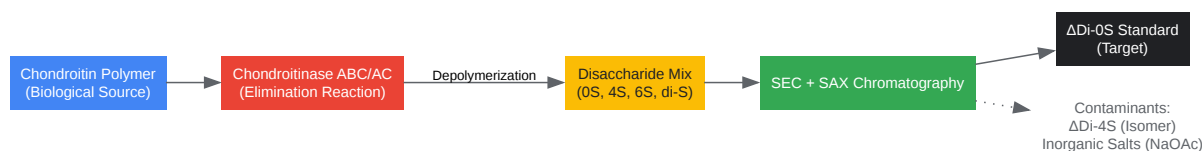
-L-threo-hex-4-enopyranosyluronic acid-[1]

3]-2-acetamido-2-deoxy-D-galactose sodium salt.[1]
- CAS Number: 136132-69-9[1][2][3][4]
- Molecular Weight: 401.30 Da (Sodium Salt)[1][2]
- Detection Key: The C4-C5 double bond in the uronic acid moiety (introduced by the lyase elimination mechanism) confers a strong UV absorbance at 232 nm, enabling sensitive detection without derivatization.[1]

Production Pathway & Impurity Logic

Understanding the source is key to predicting impurities. Most commercial

Di-0S is produced via bacterial chondroitinase digestion of Chondroitin.[1]



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Figure 1: Production workflow of

Di-0S standards showing critical points where isomeric impurities (like

Di-4S) or desalting artifacts may persist.[1]

Comparative Analysis of Commercial Standards

The following analysis aggregates data from technical specifications, Certificates of Analysis (CoA), and application performance in SAX-HPLC assays.

Table 1: Manufacturer Specification Comparison

Feature	Iduron (UK)	Sigma-Aldrich / Merck	Dextra / BOC Sciences	Implication for Research
Source	Enzymatic (High-Res Purification)	Enzymatic / Semi-synthetic	Enzymatic	Iduron is often cited as the "Gold Standard" for GAG research due to specialized purification. [1]
Purity Claim	Typically >98% (HPLC)	95% (HPLC)	>95% to >98%	95% is sufficient for basic R&D; >98% is required for Pharma QA/QC. [1]
Salt Form	Sodium (Na+)	Sodium (Na+)	Sodium (Na+)	Consistent counter-ions are crucial for reproducible retention times in SAX-HPLC. [1]
Common Contaminants	Trace Di-4S (<1%)	Inorganic salts, Trace Isomers	Variable	Inorganic salts inflate weighed mass, leading to concentration errors. [1]
Primary Application	Structural Glycobiology, Sequencing	Routine QA, Enzymatic Assays	Chemical Synthesis, R&D	Use Iduron for LC-MS/MS calibration; Sigma is cost-effective for routine UV-HPLC. [1]

Performance Insights

- Iduron: Renowned for "clean" baselines in LC-MS.[\[1\]](#) Their lyophilization process typically yields a fluffier powder that dissolves instantly. The low salt content prevents ion suppression in MS sources.
- Sigma-Aldrich: Widely accessible.[\[1\]](#) Occasional batch-to-batch variability in salt content (acetate/chloride) has been noted, which does not affect UV purity but can shift retention times in ion-exchange chromatography if buffers are weak.[\[1\]](#)
- Seikagaku (Historical): Formerly the benchmark; many legacy protocols cite these.[\[1\]](#) Iduron is the modern functional equivalent for high-end applications.[\[1\]](#)

Experimental Validation: The "Self-Validating" Protocol

Do not rely solely on the CoA. Every critical study should validate the standard's purity, especially to ensure no co-elution with

Di-4S (the most common neighbor).[\[1\]](#)

Method: Strong Anion Exchange (SAX) HPLC with UV Detection

This protocol separates disaccharides based on charge density.[\[1\]](#)

Di-0S (0 sulfates) elutes first, followed by monosulfated (4S, 6S), and disulfated units.[\[1\]](#)

Reagents & Equipment

- Column: Spherisorb SAX (5 m, 4.6 x 250 mm) or equivalent quaternary amine anion exchange column.
- Mobile Phase A: Milli-Q Water (pH adjusted to 3.5 with dilute HCl).[\[1\]](#)
- Mobile Phase B: 2.0 M NaCl (pH 3.5 with dilute HCl).
- Detection: UV at 232 nm.[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)

Step-by-Step Workflow

- Preparation: Dissolve 100 g of Di-OS standard in 100 L water (1 mg/mL).
- Equilibration: Run 100% Mobile Phase A for 20 mins.
- Gradient Program:
 - 0–5 min: Isocratic 0% B (Elutes neutral/non-sulfated species).[\[1\]](#)
 - 5–20 min: Linear gradient 0% 25% B (Elutes monosulfated).
 - 20–30 min: Linear gradient 25% 100% B (Wash).
- Analysis: Inject 10 L.
Di-OS should elute between 3–6 minutes (depending on column dead volume).[\[1\]](#)

Data Interpretation & Acceptance Criteria

Parameter	Acceptance Criteria	Troubleshooting
Retention Time (RT)	3.5 – 5.5 min (Earliest peak)	If RT < 3 min, reduce flow rate or check column pH stability.
Peak Symmetry	0.8 – 1.2 (Tailing Factor)	Tailing indicates column aging or metal contamination. [1]
Secondary Peaks	< 2% Total Area	Peaks at ~12-15 min indicate Di-4S/6S contamination. [1]
Resolution ()	N/A (Single peak)	If mixed with 4S standard, must be > 1.5.

Representative Data Structure (SAX-HPLC)

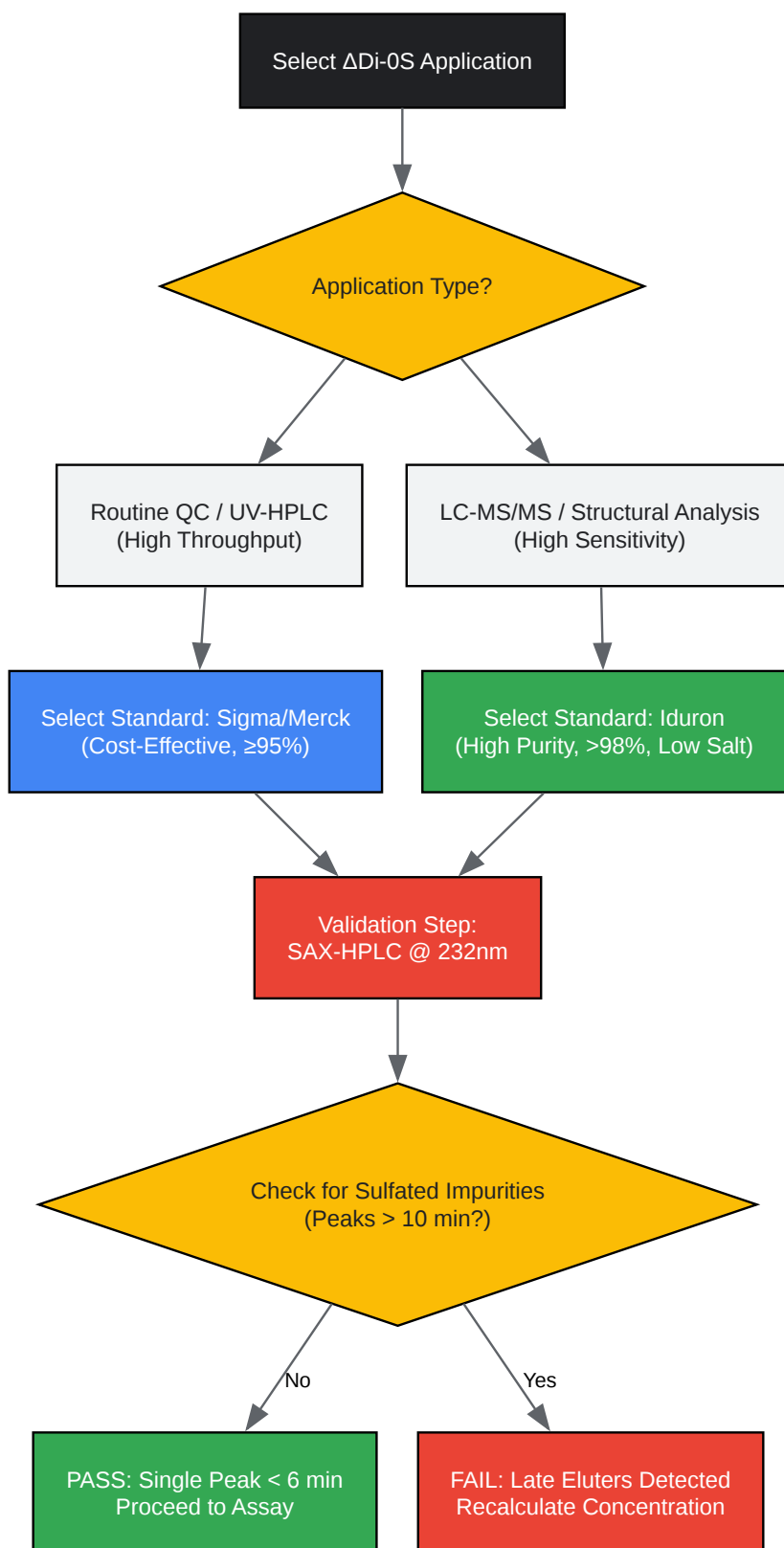
- Di-0S: RT = 4.2 min (Net Charge ~ -1 from Carboxyl).[\[1\]](#)
- Di-6S: RT = 14.5 min (Net Charge ~ -2).[\[1\]](#)
- Di-4S: RT = 16.1 min (Net Charge ~ -2).[\[1\]](#)

Note:

Di-0S is easily distinguished because it elutes in the "void" or low-salt region compared to sulfated analogs.[\[1\]](#)

Analytical Workflow Diagram

This diagram illustrates the decision matrix for selecting and validating the standard based on your downstream application.



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Figure 2: Decision matrix for standard selection and validation workflow.

Recommendations

- For Mass Spectrometry: Prioritize Iduron or Glycodepot standards.[1] The lower burden of inorganic counter-ions (acetate/chloride) reduces source fouling and ion suppression, which is critical when analyzing trace GAGs from biological tissues.
- For Routine UV-HPLC:Sigma-Aldrich standards are robust and cost-effective.[1] The potential presence of 2-3% inorganic salts is negligible for UV detection limits but must be accounted for if preparing gravimetric stock solutions (weighing precision).[1]
- Storage: These standards are hygroscopic. Store at -20°C. Before weighing, allow the vial to equilibrate to room temperature to prevent condensation, which causes hydrolysis of the 4,5 bond over time.

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